Spectroscopic Profiling of Benzenamine, 4-(octyloxy)-: A Technical Guide

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Compound of Interest

Compound Name:	*Benzenamine, 4-(octyloxy)-*
CAS No.:	*39905-45-8*
Cat. No.:	*B1330219*

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An in-depth analysis of the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Ultraviolet-Visible (UV-Vis) spectroscopic characteristics of the aromatic amine, **Benzenamine, 4-(octyloxy)-**. This guide is intended for researchers, scientists, and professionals in the field of drug development.

Benzenamine, 4-(octyloxy)-, also known as 4-octoxyaniline, is an organic compound with applications in various fields, including the synthesis of pharmaceuticals and liquid crystals. A thorough understanding of its spectroscopic properties is crucial for its identification, characterization, and quality control. This technical guide provides a comprehensive overview of the NMR, IR, and UV-Vis spectroscopic data for this compound, along with detailed experimental protocols.

Spectroscopic Data Summary

The following tables summarize the key quantitative data obtained from the spectroscopic analysis of **Benzenamine, 4-(octyloxy)-**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

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^{1}H NMR (Proton NMR): The ^{1}H NMR spectrum provides information about the chemical environment of the hydrogen atoms in the molecule. The predicted chemical shifts (δ) are reported in parts per million (ppm) relative to a tetramethylsilane (TMS) standard.

Proton Assignment	Predicted Chemical Shift (ppm)	Multiplicity	Integration
H-Ar (ortho to -NH_2)	~ 6.65	Doublet	2H
H-Ar (ortho to -$O(CH_2)_7CH_3$)	~ 6.75	Doublet	2H
-NH_2	~ 3.5 (variable)	Broad Singlet	2H
-OCH_2-	~ 3.88	Triplet	2H
-OCH_2CH_2-	~ 1.74	Quintet	2H
-$(CH_2)_5$-	~ 1.2-1.5	Multiplet	10H
-CH_3	~ 0.89	Triplet	3H

^{13}C NMR (Carbon-13 NMR): The ^{13}C NMR spectrum provides information about the different carbon environments in the molecule. The predicted chemical shifts (δ) are reported in ppm.

Carbon Assignment	Predicted Chemical Shift (ppm)
C-Ar (-C-NH_2)	~ 140
C-Ar (-C-O-)	~ 152
C-Ar (ortho to -NH_2)	~ 116
C-Ar (ortho to -O-)	~ 115
-OCH_2-	~ 68
-$O(CH_2)_7CH_3$	~ 14
Other -CH_2- carbons	~ 23, 26, 29, 32

Infrared (IR) Spectroscopy

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The IR spectrum reveals the functional groups present in the molecule through their characteristic vibrational frequencies. The data presented below corresponds to a spectrum obtained from a KBr wafer.[1]

Vibrational Mode	Frequency (cm^{-1})	Intensity
N-H Stretch (asymmetric & symmetric)	3450 - 3250	Medium
C-H Stretch (aromatic)	3100 - 3000	Medium
C-H Stretch (aliphatic)	2950 - 2850	Strong
C=C Stretch (aromatic)	1620 - 1580	Medium-Strong
N-H Bend (scissoring)	1620 - 1590	Medium
C-O Stretch (aryl-alkyl ether)	1250 - 1200	Strong
C-N Stretch (aromatic amine)	1335 - 1250	Strong

Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy provides insights into the electronic transitions within the molecule. For **Benzenamine, 4-(octyloxy)-**, two primary absorption bands are expected due to the substituted benzene ring.

Transition	Predicted λmax (nm)	Solvent
π → π* (Primary Band)	~ 230 - 240	Ethanol
π → π* (Secondary Band)	~ 290 - 300	Ethanol

Experimental Protocols

Detailed methodologies for the spectroscopic analyses are provided below.

Nuclear Magnetic Resonance (NMR) Spectroscopy

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- Sample Preparation: Approximately 5-10 mg of **Benzenamine, 4-(octyloxy)-** is dissolved in 0.5-0.7 mL of deuterated chloroform ($CDCl_3$). A small amount of tetramethylsilane (TMS) is added as an internal standard (0 ppm).
- Instrumentation: A high-resolution NMR spectrometer (e.g., 400 MHz or higher) is used for the analysis.
- ^1H NMR Acquisition: The proton NMR spectrum is acquired with a sufficient number of scans to obtain a good signal-to-noise ratio. Key parameters include a spectral width of approximately 15 ppm, a relaxation delay of 1-2 seconds, and a pulse angle of 30-45 degrees.
- ^{13}C NMR Acquisition: The carbon-13 NMR spectrum is acquired using proton decoupling to simplify the spectrum to single lines for each unique carbon atom. A wider spectral width (e.g., 0-220 ppm) and a longer relaxation delay (e.g., 2-5 seconds) are typically required compared to ^1H NMR.
- Data Processing: The raw data (Free Induction Decay - FID) is Fourier transformed, phase-corrected, and baseline-corrected. The chemical shifts are referenced to the TMS signal.

Infrared (IR) Spectroscopy

- Sample Preparation (KBr Pellet Method): A small amount of **Benzenamine, 4-(octyloxy)-** (1-2 mg) is ground with approximately 100-200 mg of dry potassium bromide (KBr) powder using an agate mortar and pestle until a fine, homogeneous powder is obtained. The mixture is then pressed into a thin, transparent pellet using a hydraulic press.
- Instrumentation: A Fourier-Transform Infrared (FTIR) spectrometer is used for the analysis.
- Data Acquisition: A background spectrum of the empty sample compartment is first recorded. The KBr pellet containing the sample is then placed in the sample holder, and the sample spectrum is recorded. The spectrum is typically scanned over the range of 4000-400 cm^{-1}.
- Data Processing: The final spectrum is presented as transmittance or absorbance versus wavenumber (cm^{-1}).

Ultraviolet-Visible (UV-Vis) Spectroscopy

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- Sample Preparation: A stock solution of **Benzenamine, 4-(octyloxy)-** is prepared by accurately weighing a small amount of the compound and dissolving it in a known volume of a suitable UV-grade solvent, such as ethanol. Serial dilutions are then performed to obtain a solution with an absorbance in the optimal range (typically 0.2-1.0).
- Instrumentation: A dual-beam UV-Vis spectrophotometer is used for the analysis.
- Data Acquisition: A cuvette filled with the pure solvent (ethanol) is used as a reference. The sample cuvette, containing the diluted solution of the compound, is placed in the sample beam. The absorbance spectrum is recorded over a wavelength range of approximately 200-400 nm.
- Data Analysis: The wavelength of maximum absorbance (λmax) for each electronic transition is determined from the resulting spectrum.

Visualization of Analytical Workflow and Data Correlation

The following diagrams, generated using the DOT language, illustrate the logical flow of the spectroscopic analysis and the complementary nature of the data obtained.

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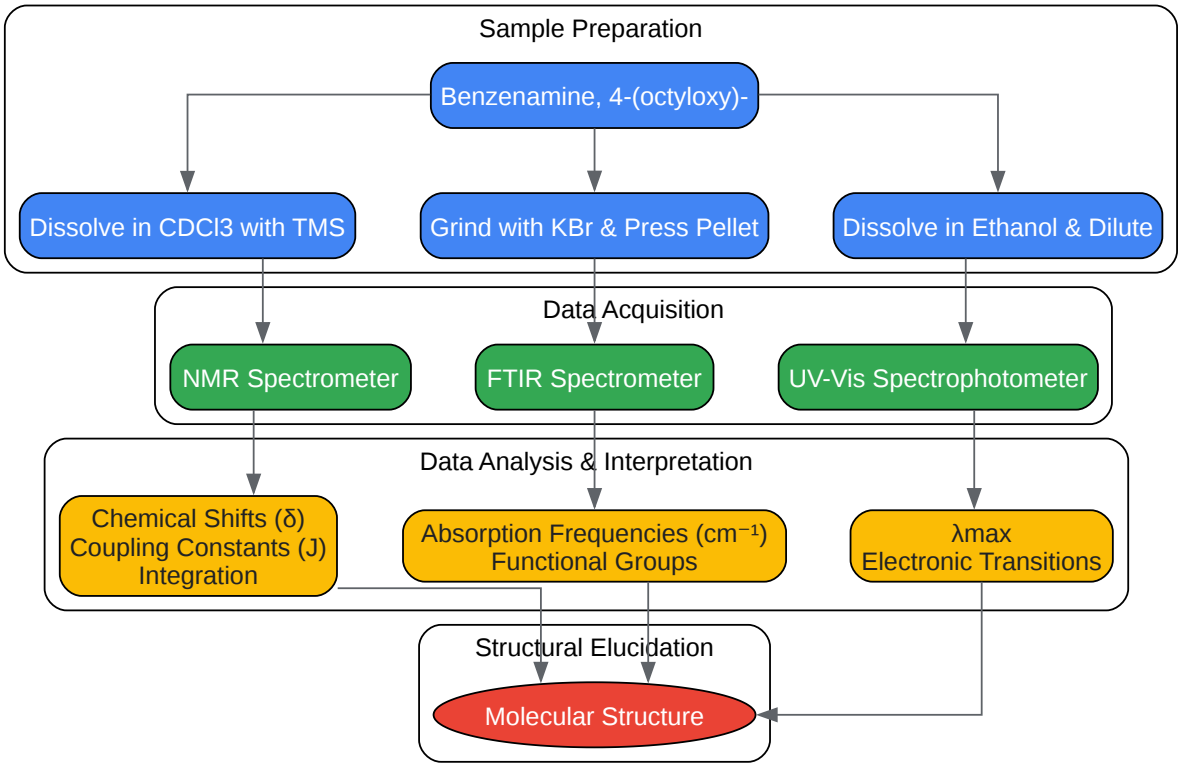

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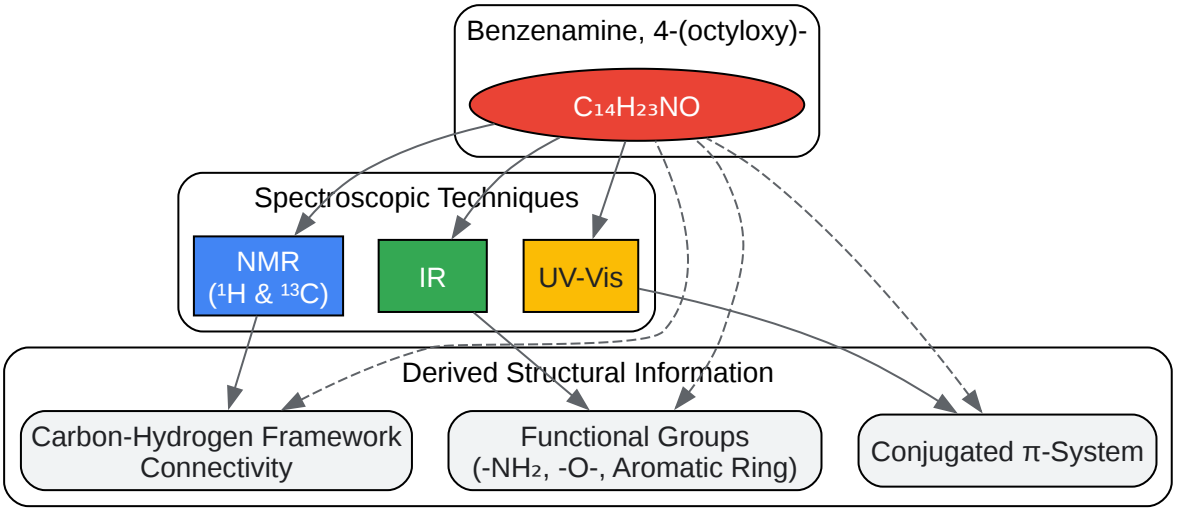

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References

- 1. spectrabase.com [spectrabase.com]

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